

# Fluorexetamine arylcyclohexylamine family

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**Compound Focus:** Fluorexetamine

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## Chemical Profile and Identification

**Fluorexetamine** is a novel psychoactive substance with the systematic name **2-(ethylamino)-2-(3-fluorophenyl)cyclohexan-1-one** [1] [2] [3]. Its core structure consists of a cyclohexanone ring with an N-ethylamine group and a meta-fluorinated phenyl ring attached at the alpha carbon [1] [3].

### Key Identifiers:

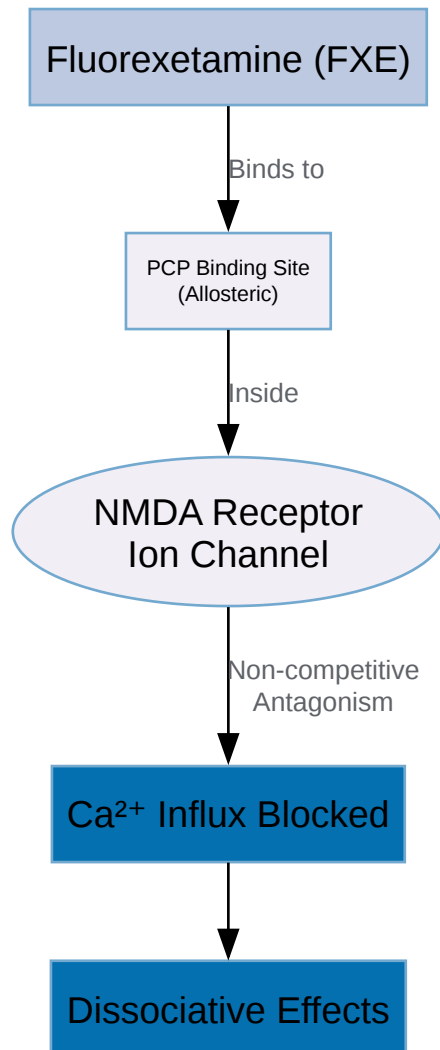
- **Molecular Formula:** C<sub>14</sub>H<sub>18</sub>FNO [1] [2] [3]
- **Molecular Weight:** 235.30 g/mol [1] [2] [3]
- **CAS Number:** Information not available in search results
- **IUPAC Name:** 2-(ethylamino)-2-(3-fluorophenyl)cyclohexan-1-one [1] [2] [3]

## Pharmacology and Mechanism of Action

**Fluorexetamine's** primary mechanism is **non-competitive antagonism of the N-Methyl-D-Aspartate (NMDA) receptor** [4] [5]. It binds to the phencyclidine (PCP) site within the receptor's ion channel, blocking calcium ion (Ca<sup>2+</sup>) influx and leading to a state of dissociative anesthesia [4] [6] [5]. This mechanism is shared with other arylcyclohexylamines like ketamine and PCP [4] [5].

The diagram below illustrates this primary mechanism and other potential receptor interactions.

## Fluorexetamine Primary Mechanism: NMDA Receptor Antagonism



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**Fluorexetamine** acts as a non-competitive NMDA receptor antagonist, leading to dissociative effects.

While NMDA receptor antagonism is the primary action, some arylcyclohexylamines show activity at other targets [5]. However, specific data on **fluorexetamine**'s affinity for these is limited.

## Analytical Characterization and Detection

Gas Chromatography-Mass Spectrometry (GC-EI-MS) reveals a characteristic fragmentation pattern for structural identification [3].

**Table 1: Major Fragment Ions in GC-EI-MS of Fluorexetamine [3]**

m/z	Formula	Relative Intensity (%)	Proposed Fragmentation Pathway
235	C <sub>14</sub> H <sub>18</sub> FNO <sup>+</sup>	15	Molecular ion
207	C <sub>12</sub> H <sub>13</sub> FNO <sup>+</sup>	45	Loss of ethylamine (C <sub>2</sub> H <sub>5</sub> NH <sub>2</sub> , 45 Da)
178	C <sub>8</sub> H <sub>12</sub> FNO <sup>+</sup>	100	Base peak; further fragmentation involving C <sub>3</sub> H <sub>7</sub> loss
146	C <sub>8</sub> H <sub>12</sub> FN <sup>+</sup>	75	Loss of carbon monoxide (CO, 28 Da)
104	C <sub>7</sub> H <sub>6</sub> F <sup>+</sup>	85	Fluorinated benzyl cation

Liquid chromatography coupled with tandem mass spectrometry (LC-MS/MS) is the preferred method for detecting and quantifying **fluorexetamine** in biological specimens [6]. Sample preparation typically involves solid-phase extraction (SPE) or liquid-liquid extraction (LLE) [6].

## Toxicity and Safety Profile

**Fluorexetamine's** specific toxicity profile is not fully characterized, but it shares risks common to dissociative arylcyclohexylamines [7].

**Reported effects from user accounts include [8]:**

- Dissociation, disorientation, strong visual distortions, and mild nausea.
- After-effects like hangover and fatigue.
- Duration of effects longer than ketamine, potentially 4-6 hours.

**Significant Safety Concerns:**

- **Misidentification:** Many samples sold as "FXE" or "ketamine" were laboratory-confirmed as 2'-Fluoro-2-oxo-PCE (2F-NENDCK/CanKet), a different but structurally similar dissociative [1] [8].
- **Unknown Toxicity:** Risks of overdose, potential for organ damage (e.g., bladder/kidney toxicity), and interactions with other depressants are not well-established [8] [7].

## Regulatory Status

**Fluorexetamine** is not explicitly scheduled in the United States [2]. However, it is controlled in other jurisdictions [1]:

- **Canada:** Schedule I
- **Germany:** NpSG (Industrial and scientific use only)
- **United Kingdom:** Class B

## Key Takeaways for Professionals

- **Chemical Structure:** Characterized by a cyclohexanone ring with a meta-fluorinated phenyl ring and N-ethylamine group [1] [3].
- **Primary Pharmacology:** Acts as an NMDA receptor antagonist, consistent with the arylcyclohexylamine class [4] [5].
- **Analytical Challenges:** Reliable identification requires advanced techniques like LC-MS/MS due to misidentification issues with analogs like 2F-NENDCK [1] [6] [8].
- **Risk Profile:** Has a poorly defined toxicity and safety profile, with risks heightened by frequent misrepresentation in the illicit drug market [8] [7].

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## References

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